

Commercial Availability and Technical Profile of Butyl 6-chlorohexanoate

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Compound of Interest

Compound Name: Butyl 6-chlorohexanoate

Cat. No.: B15176339

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl 6-chlorohexanoate (CAS No. 71130-19-3) is a halogenated fatty acid ester that holds significance as a versatile building block in organic synthesis. Its bifunctional nature, possessing both an ester and a terminal alkyl chloride, makes it a valuable intermediate for the introduction of a six-carbon chain with reactive handles at both ends. This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, synthesis, and potential applications, with a particular focus on its relevance to drug discovery and development. While direct experimental data for this specific compound is limited in publicly available literature, this guide consolidates available information and provides context based on analogous compounds.

Commercial Availability

Butyl 6-chlorohexanoate is available from various chemical suppliers. The primary information for sourcing is provided in the table below. Researchers are advised to inquire directly with the suppliers for current pricing and availability.

Supplier	Product Number	CAS Number	Purity
Alfa Chemistry	ACM71130193	71130-19-3	96% ^[1]

Physicochemical and Spectroscopic Data

Detailed experimental physicochemical and spectroscopic data for **Butyl 6-chlorohexanoate** are not extensively reported. The following tables summarize available data from chemical databases and predicted values. For comparison, experimental data for the closely related, non-chlorinated analog, butyl hexanoate, is also provided where available.

Physical and Chemical Properties

Property	Butyl 6-chlorohexanoate (Predicted/Inferred)	Butyl hexanoate (Experimental)
Molecular Formula	C ₁₀ H ₁₉ ClO ₂ [1]	C ₁₀ H ₂₀ O ₂ [2]
Molecular Weight	206.71 g/mol [1]	172.26 g/mol [2]
Boiling Point	Not available	208.0 °C at 760 mmHg[2]
Melting Point	Not available	-68.4 °C[2]
Density	Not available	0.8623 g/cm ³ [2]
Refractive Index	Not available	1.414-1.417[2]
XlogP	3.0[3]	3.3[2]

Spectroscopic Data (Predicted and Analogous)

While experimental spectra for **Butyl 6-chlorohexanoate** are not readily available, predicted mass spectral data can be found. The table below also includes experimental mass spectral data for the non-chlorinated analog, butyl hexanoate, for reference.

Spectroscopy	Butyl 6-chlorohexanoate (Predicted)	Butyl hexanoate (Experimental GC-MS)
Mass Spectrometry (m/z)	[M+H] ⁺ : 207.11464, [M+Na] ⁺ : 229.09658[3]	56.0 (99.99), 117.0 (72.29), 99.0 (70.21), 43.0 (50.86), 41.0 (39.84)[2]
Key IR Absorptions (Inferred)	C=O (ester): ~1735 cm ⁻¹ , C-Cl: ~650-750 cm ⁻¹	C=O (ester): ~1735 cm ⁻¹

Synthesis

A detailed, peer-reviewed synthesis protocol specifically for **Butyl 6-chlorohexanoate** is not readily found in the literature. However, a standard and reliable method for its preparation would be the Fischer esterification of 6-chlorohexanoic acid with n-butanol in the presence of an acid catalyst.

Experimental Protocol: Fischer Esterification

Materials:

- 6-Chlorohexanoic acid
- n-Butanol
- Concentrated sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 6-chlorohexanoic acid (1.0 eq), n-butanol (3.0-5.0 eq), and a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mol%).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap.

- Monitor the reaction progress by thin-layer chromatography (TLC) or by observing the cessation of water collection.
- Once the reaction is complete, cool the mixture to room temperature.
- Carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude **Butyl 6-chlorohexanoate** can be purified by vacuum distillation to yield the final product.

Applications in Drug Development

While direct applications of **Butyl 6-chlorohexanoate** in marketed drugs are not explicitly documented, its structural motifs are present in key pharmaceutical intermediates. Notably, related tert-butyl esters are critical precursors in the synthesis of widely used statin drugs like rosuvastatin and atorvastatin, which are HMG-CoA reductase inhibitors used to lower cholesterol.[4][5] The butyl ester can serve a similar role as a lipophilic building block in the synthesis of novel pharmaceutical agents.

The logical workflow below illustrates how **Butyl 6-chlorohexanoate** could be utilized as a starting material in the synthesis of a hypothetical drug candidate, highlighting its role as a versatile intermediate.



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Caption: Synthetic pathway from **Butyl 6-chlorohexanoate**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Butyl 6-chlorohexanoate** is not widely available. However, based on the safety profiles of similar compounds like butyl esters and alkyl chlorides, the following precautions should be taken:

- **General Handling:** Use in a well-ventilated area, preferably in a fume hood. Avoid inhalation of vapors and contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[6][7][8]}
- **Fire Safety:** The compound is expected to be combustible. Keep away from open flames, sparks, and other sources of ignition. Use appropriate fire extinguishing media such as carbon dioxide, dry chemical powder, or alcohol-resistant foam.^{[6][7][8]}
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

This technical guide provides a summary of the available information on **Butyl 6-chlorohexanoate**. For any specific research or development application, it is crucial to consult the direct supplier for the most accurate and up-to-date product specifications and safety information.

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